

N-Nitroso-Desmethyl-Cyclobenzaprine: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-nitroso-desmethyl-cyclobenzaprine*

Cat. No.: *B15813342*

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Introduction: **N-nitroso-desmethyl-cyclobenzaprine** is a nitrosamine impurity of significant concern in the pharmaceutical industry. As a potential genotoxic and carcinogenic compound, its presence in the active pharmaceutical ingredient (API) cyclobenzaprine is closely monitored by regulatory agencies. This technical guide provides an in-depth overview for researchers, scientists, and drug development professionals, detailing the compound's properties, formation, analytical detection, and the mechanisms underlying its toxicity.

Core Compound Data

While a specific CAS (Chemical Abstracts Service) number has not been assigned to **N-nitroso-desmethyl-cyclobenzaprine**, its chemical identity is well-defined. The key properties of this compound are summarized in the table below.

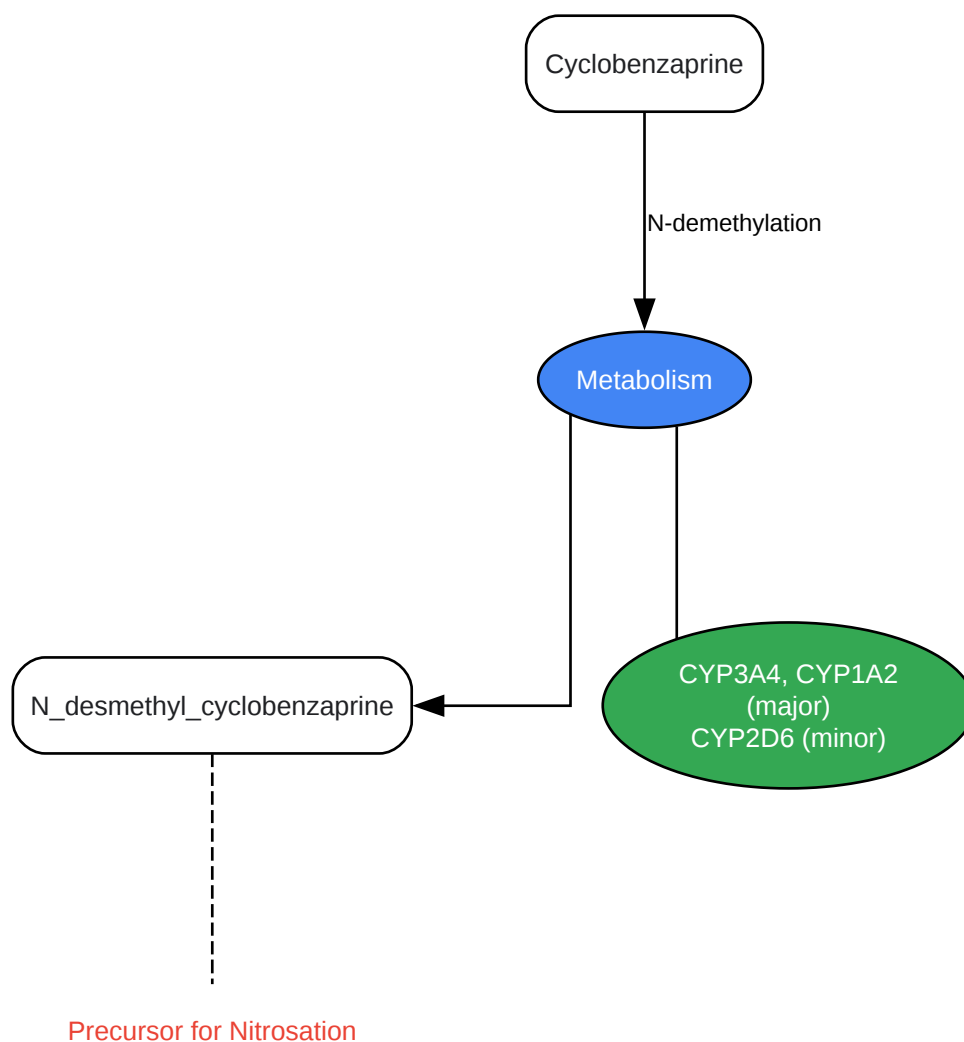
Property	Value
Chemical Name	N-(3-(5H-dibenzo[a,d][1]annulen-5-ylidene)propyl)-N-methylnitrous amide
Synonyms	N-Nitroso Cyclobenzaprine USP Related Compound B
Molecular Formula	C ₁₉ H ₁₈ N ₂ O
Molecular Weight	290.36 g/mol
Regulatory Status	Genotoxic and potentially carcinogenic impurity. The U.S. Food and Drug Administration (FDA) has established an Acceptable Intake (AI) limit of 26.5 ng/day.[2][3]

Formation of N-Nitroso-Desmethyl-Cyclobenzaprine

The formation of **N-nitroso-desmethyl-cyclobenzaprine** is a two-step process involving the metabolism of the parent drug, cyclobenzaprine, followed by a chemical nitrosation reaction.

Metabolic Precursor Formation

The precursor to **N-nitroso-desmethyl-cyclobenzaprine** is N-desmethyl-cyclobenzaprine (norcyclobenzaprine), a metabolite of cyclobenzaprine. The N-demethylation of cyclobenzaprine is primarily catalyzed by cytochrome P450 enzymes in the liver, with CYP3A4 and CYP1A2 being the major contributors, and CYP2D6 playing a minor role.

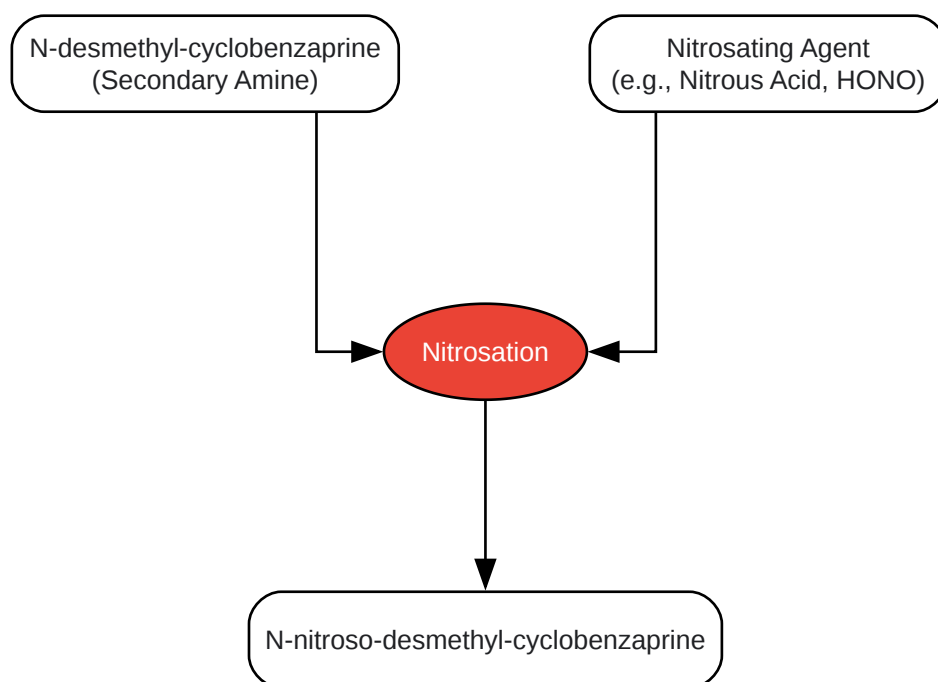


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Caption: Metabolic pathway of cyclobenzaprine to its N-desmethyl precursor.

Chemical Nitrosation

N-desmethyl-cyclobenzaprine, being a secondary amine, can react with nitrosating agents to form the N-nitroso impurity. This reaction can occur during the synthesis of the API, formulation of the drug product, or even during storage if residual nitrites are present under acidic or oxidative conditions.



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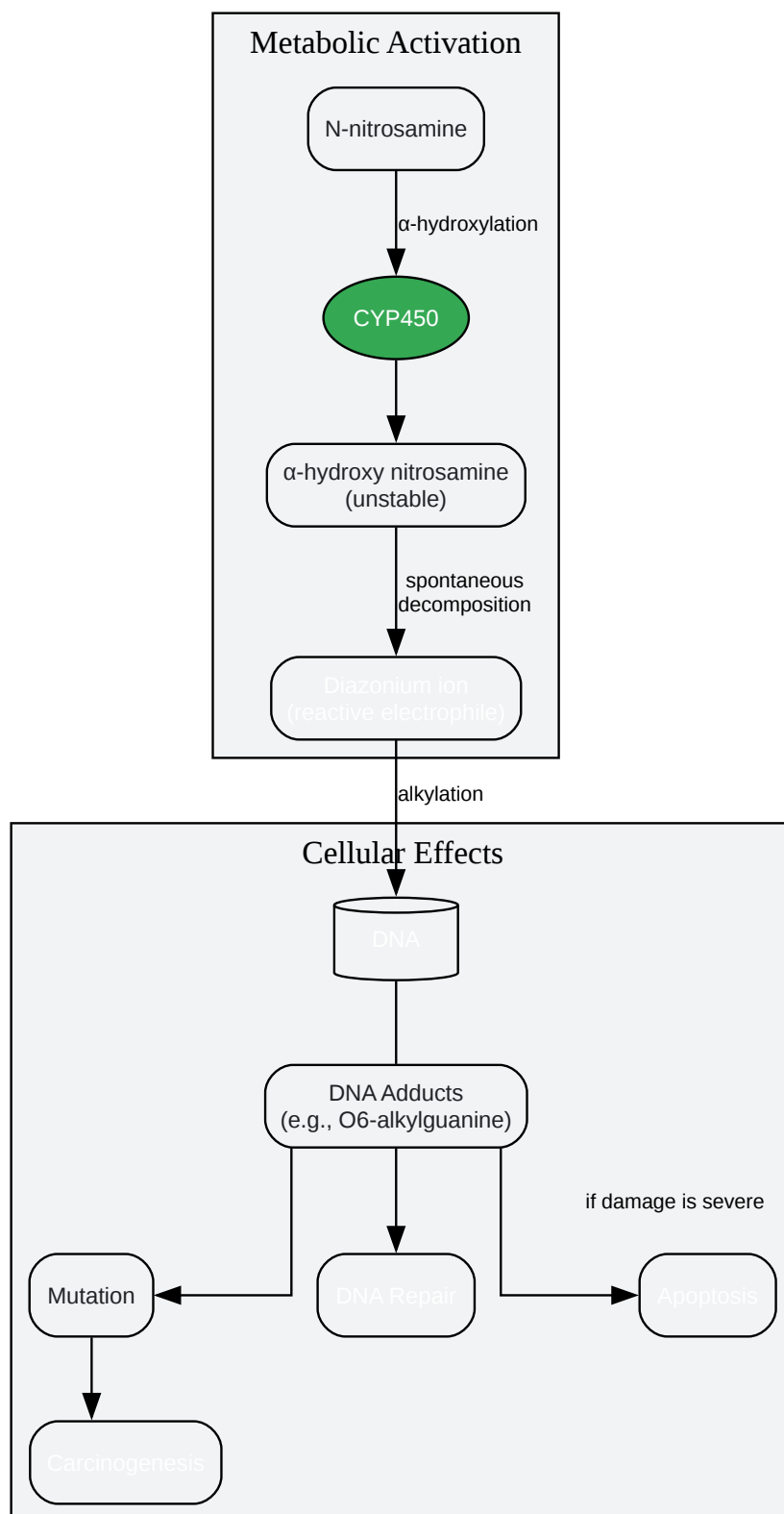
Caption: Chemical formation of **N-nitroso-desmethylo-cyclobenzaprine**.

Genotoxicity

N-nitrosamines are a class of compounds known for their mutagenic and carcinogenic properties. Their genotoxicity is mediated by their metabolic activation, leading to the formation of highly reactive electrophilic species that can alkylate DNA.

Mechanism of Action

The primary mechanism of genotoxicity for N-nitrosamines involves the metabolic activation by cytochrome P450 enzymes, which leads to the formation of an unstable α -hydroxy nitrosamine. This intermediate then spontaneously decomposes to form a diazonium ion, which is a potent alkylating agent. This diazonium ion can then react with nucleophilic sites on DNA bases, particularly the N7 and O6 positions of guanine, forming DNA adducts. These adducts can lead to mispairing during DNA replication, resulting in mutations and potentially initiating carcinogenesis. The formation of DNA adducts can also trigger cellular responses such as DNA repair mechanisms, cell cycle arrest, or apoptosis.



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Caption: General signaling pathway for N-nitrosamine genotoxicity.

Experimental Protocols

Representative Synthesis of N-Nitroso-Desmethyl-Cyclobenzaprine

This protocol is a general representation for the synthesis of N-nitrosamines from secondary amines and should be performed with appropriate safety precautions in a well-ventilated fume hood, as N-nitrosamines are potent carcinogens.

Materials:

- N-desmethyl-cyclobenzaprine (or other secondary amine)
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Dichloromethane (CH_2Cl_2)
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Stir plate and magnetic stir bar
- Round bottom flask
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve N-desmethyl-cyclobenzaprine in dichloromethane in a round bottom flask.
- Cool the solution to $0\text{ }^\circ\text{C}$ in an ice bath.
- Slowly add an aqueous solution of sodium nitrite to the stirred solution.

- While maintaining the temperature at 0 °C, add dilute hydrochloric acid dropwise to the reaction mixture. The pH should be acidic (around 3-4).
- Continue stirring at 0 °C for 1-2 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, transfer the mixture to a separatory funnel.
- Wash the organic layer with saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude **N-nitroso-desmethyl-cyclobenzaprine**.
- The crude product can be purified by column chromatography on silica gel.

Analytical Detection by LC-MS/MS

High-sensitivity analytical methods such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are required for the detection and quantification of trace levels of **N-nitroso-desmethyl-cyclobenzaprine** in pharmaceutical samples. The following is a representative protocol that can be adapted and validated for specific sample matrices.

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) or Ultra-High-Performance Liquid Chromatograph (UHPLC) system
- Tandem Mass Spectrometer (e.g., Triple Quadrupole) with an Electrospray Ionization (ESI) source

Chromatographic Conditions (Example):

Parameter	Condition
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Optimized for separation from the API and other impurities
Flow Rate	0.2 - 0.4 mL/min
Column Temperature	40 °C

| Injection Volume | 1 - 10 µL |

Mass Spectrometry Conditions (Example):

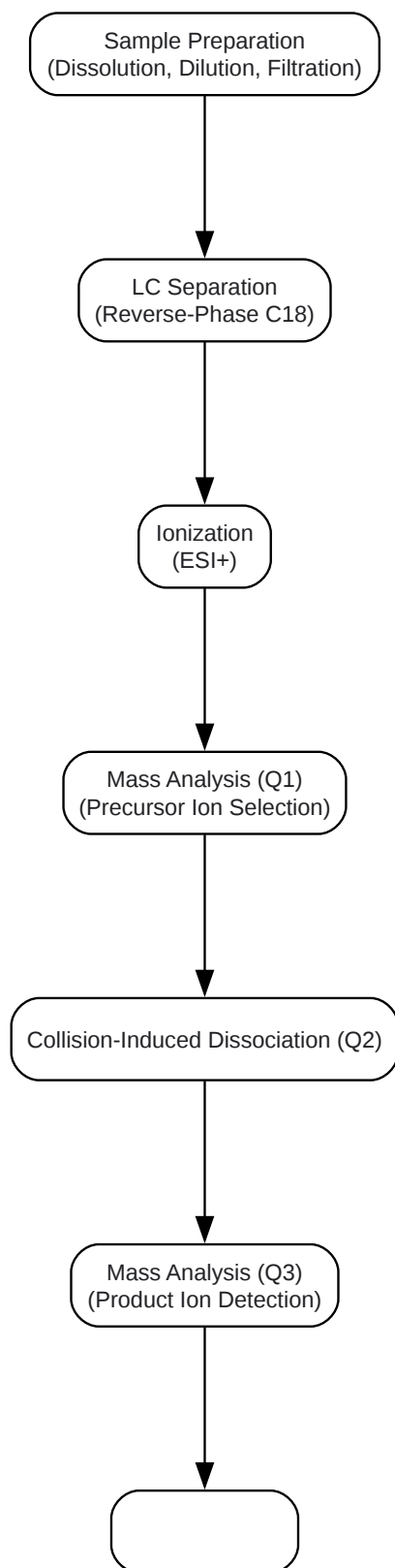
Parameter	Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)
Scan Type	Multiple Reaction Monitoring (MRM)
Precursor Ion (Q1)	[M+H] ⁺ of N-nitroso-desmethyl-cyclobenzaprine (m/z 291.1)
Product Ions (Q3)	At least two specific fragment ions for quantification and confirmation

| Source Parameters | Optimized for maximum sensitivity (e.g., capillary voltage, source temperature, gas flows) |

Sample Preparation:

- Accurately weigh the drug substance or product.
- Dissolve and dilute the sample in a suitable solvent (e.g., methanol or a mixture of mobile phases) to a known concentration.

- Filter the sample solution through a 0.22 μm syringe filter before injection.



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Caption: General workflow for the analytical detection of N-nitrosamines by LC-MS/MS.

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- To cite this document: BenchChem. [N-Nitroso-Desmethyl-Cyclobenzaprine: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15813342/docs#n-nitroso-desmethyl-cyclobenzaprine-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15813342/docs#n-nitroso-desmethyl-cyclobenzaprine-a-technical-guide-for-researchers)

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